

Personal protective equipment for handling Caffeine, 8-bromo-

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Compound of Interest

Compound Name: Caffeine, 8-bromo-

Cat. No.: B108574

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Essential Safety and Handling Guide for 8-Bromocaffeine

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of 8-Bromocaffeine (CAS No. 10381-82-5). It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical Safety and Hazard Information

8-Bromocaffeine is a derivative of caffeine and is classified as acutely toxic if swallowed. It is a white, odorless solid.^[1] Understanding its hazard profile is the first step toward safe handling.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 4)	Warning	H302: Harmful if swallowed.	
Irritant	Warning	Xi: Irritant. ^[2]	

Physical and Chemical Properties	
Molecular Formula	C ₈ H ₉ BrN ₄ O ₂ [3]
Molecular Weight	273.09 g/mol [3]
Appearance	White solid[1]
Melting Point	206-210 °C[1][3][4]
Purity	>96%[2]

Personal Protective Equipment (PPE)

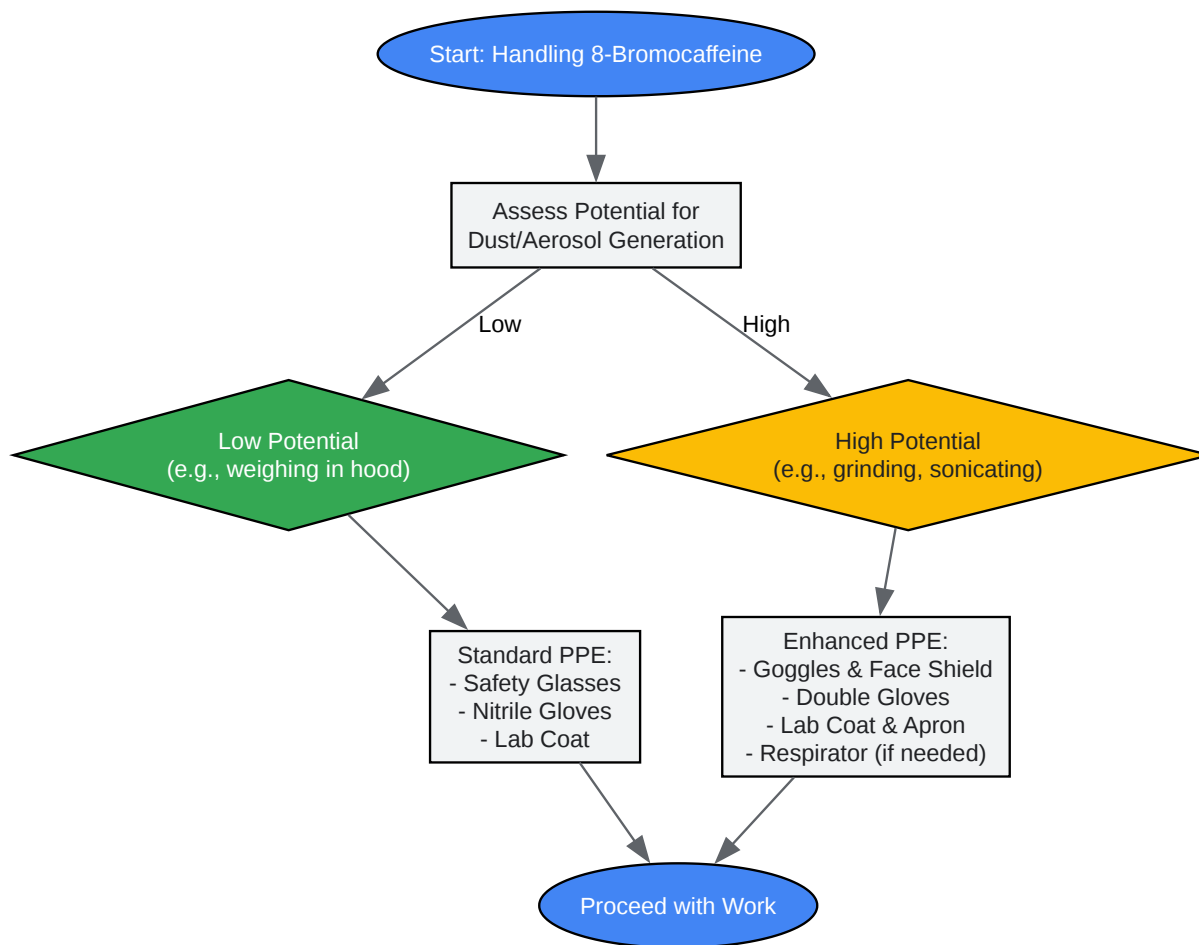
The selection of appropriate PPE is critical to minimize exposure. The following PPE is mandatory when handling 8-Bromocaffeine.

Standard Handling Operations

- Eye Protection: Safety glasses with side shields or chemical safety goggles are required.[5]
- Hand Protection: Chemically resistant gloves (e.g., nitrile) must be worn. Gloves should be inspected before use and changed immediately if contaminated.
- Body Protection: A standard laboratory coat must be worn.
- Respiratory Protection: Not typically required when handling small quantities in a well-ventilated area or a fume hood.

Operations with High Dust or Aerosol Potential

- Eye Protection: Chemical safety goggles and a face shield are required.[5]
- Hand Protection: Double gloving with chemically resistant gloves is recommended.
- Body Protection: A laboratory coat and disposable apron should be worn.
- Respiratory Protection: A NIOSH-approved respirator with a particulate filter is required if working outside of a fume hood where dust may be generated.



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PPE Selection Workflow for 8-Bromocaffeine

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational plan minimizes the risk of exposure and contamination.

Preparation and Designating an Area

- All work with 8-Bromocaffeine should be conducted in a designated area, such as a chemical fume hood, to control potential dust.[6][7]

- Ensure that an emergency eyewash station and safety shower are accessible within a 10-second travel distance.[\[8\]](#)
- Assemble all necessary equipment and reagents before starting work.
- Never work alone when handling acutely toxic chemicals.[\[8\]](#)

Weighing the Compound

- To prevent inhalation of dust, weigh solid 8-Bromocaffeine within a ventilated containment such as a fume hood.[\[6\]](#)[\[8\]](#)
- The "tare method" is recommended to minimize exposure:
 - Pre-weigh a sealed container.
 - Inside the fume hood, add the 8-Bromocaffeine to the container.
 - Seal the container before removing it from the hood to re-weigh.
 - If adjustments are needed, return the sealed container to the fume hood to add or remove the chemical.[\[1\]](#)[\[6\]](#)[\[7\]](#)

Dissolving and Handling in Solution

- Whenever possible, handle 8-Bromocaffeine in a solution to minimize the risk of airborne dust.[\[8\]](#)
- Add the solvent to the container with the weighed solid inside the fume hood.
- Cap and vortex or sonicate as needed within the fume hood.

Post-Handling Decontamination

- After handling, decontaminate the designated work area by wiping all surfaces with an appropriate cleaning agent.[\[1\]](#)[\[6\]](#)
- Decontaminate all equipment, including glassware, before removing it from the designated area.

- Upon leaving the designated area, remove all PPE and wash hands, forearms, face, and neck thoroughly.[1]

Emergency Procedures

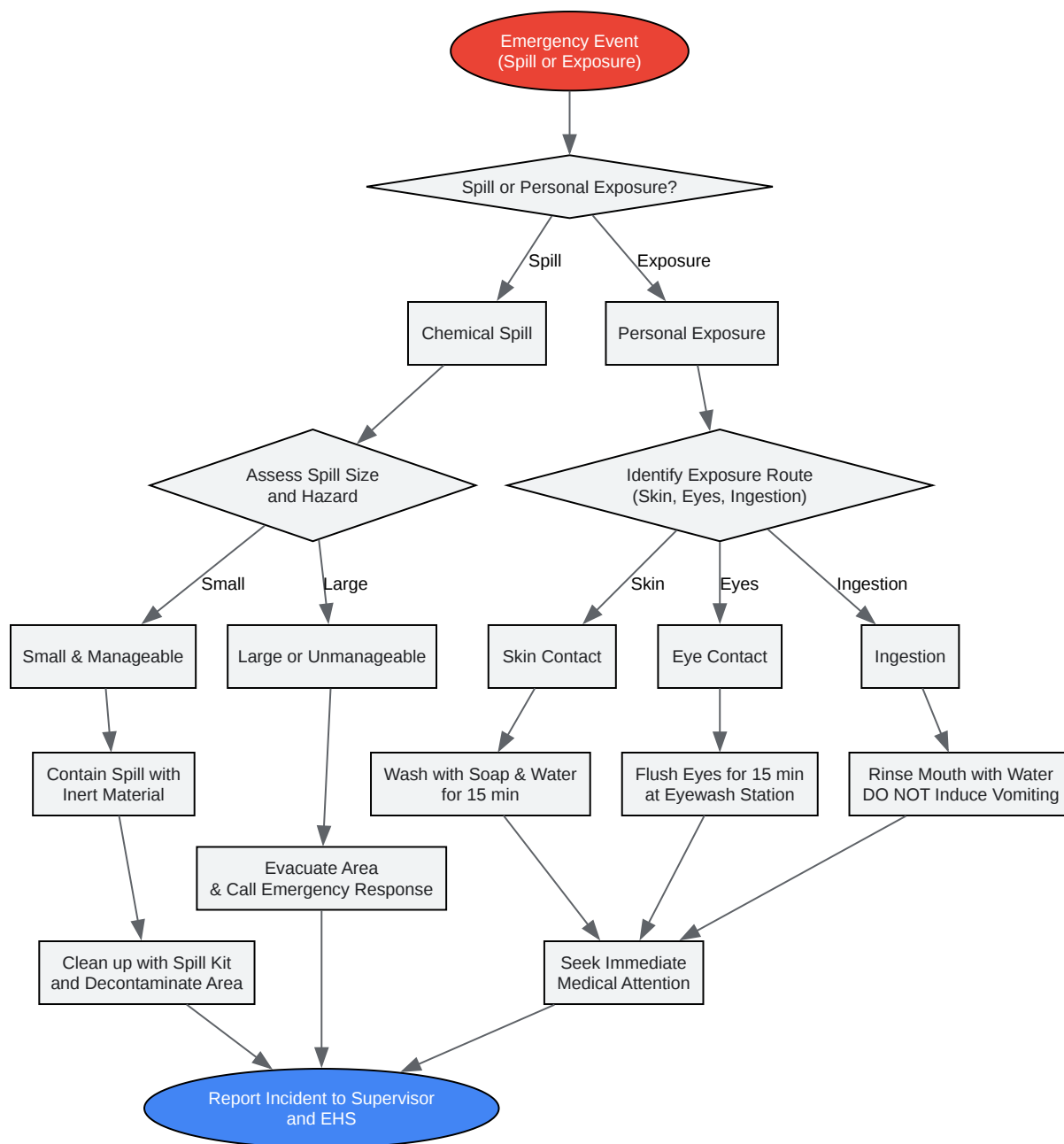
Immediate and appropriate action is crucial in the event of an emergency.

Exposure Route	First Aid Measures
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention and call a poison control center.[2][3][4]
Skin Contact	Remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes.[4]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek medical attention.[4]
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[4]

Chemical Spill Response

- Alert Personnel: Immediately alert others in the vicinity of the spill.
- Evacuate: If the spill is large or in a poorly ventilated area, evacuate the immediate area.
- Assess the Spill: Determine the extent of the spill and if it can be safely cleaned up by laboratory personnel.
- Containment: For a small, manageable spill of solid material:
 - Wear appropriate PPE (double gloves, lab coat, safety goggles).

- Gently cover the spill with absorbent pads or a dry, inert material to prevent it from becoming airborne.[\[9\]](#)
- Do not use water to clean up the initial spill as it may create a solution that is harder to contain.
- Cleanup:
 - Carefully sweep the absorbed material into a designated chemical waste container.
 - Decontaminate the spill area with a suitable solvent, followed by soap and water.
 - Place all contaminated materials, including PPE, into a sealed bag for disposal as hazardous waste.
- Reporting: Report the incident to the laboratory supervisor and the appropriate environmental health and safety office.



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Emergency Response Workflow

Disposal Plan

Chemical waste must be disposed of in accordance with local, state, and federal regulations.

Waste Segregation and Collection

- **Halogenated Organic Solid Waste:** 8-Bromocaffeine is a halogenated organic compound.^[10] All solid waste, including contaminated consumables (e.g., weigh boats, pipette tips, gloves), must be collected in a designated, properly labeled hazardous waste container for halogenated organic solids.^{[10][11]}
- **Halogenated Organic Liquid Waste:** Solutions of 8-Bromocaffeine should be collected in a separate, labeled hazardous waste container for halogenated organic liquids.^{[9][12]}
- **Labeling:** All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name ("8-Bromocaffeine"), and the approximate amount of waste.^[9] Do not use abbreviations.
- **Storage:** Waste containers should be kept closed except when adding waste and stored in a designated satellite accumulation area away from incompatible materials.^[9]

Disposal Procedure

- Ensure all waste is properly segregated and containers are securely sealed.
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.
- Do not dispose of 8-Bromocaffeine down the drain or in the regular trash.^[12]

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